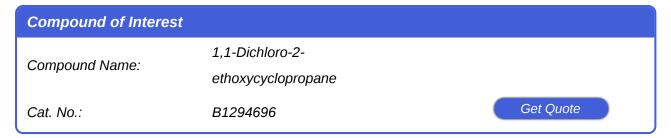


# An In-Depth Technical Guide to 1,1-Dichloro-2ethoxycyclopropane

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

This technical guide provides a comprehensive overview of **1,1-Dichloro-2-ethoxycyclopropane**, a halogenated cyclopropane derivative. The document details its chemical identity, physical and chemical properties, and a detailed experimental protocol for its synthesis. This guide is intended for researchers and professionals in the fields of organic synthesis, medicinal chemistry, and materials science who may utilize this compound as a building block for more complex molecular architectures.

# **Chemical Identity and Properties**

The IUPAC name for the compound is **1,1-dichloro-2-ethoxycyclopropane**. Key identifying information and its physical and chemical properties are summarized in the tables below.

Table 1: Chemical Identifiers



Identifier	Value
CAS Number	7363-99-7
Molecular Formula	C5H8Cl2O
InChI Code	1S/C5H8Cl2O/c1-2-8-4-3-5(4,6)7/h4H,2- 3H2,1H3
InChI Key	CFGDPDUZPQLEGC-UHFFFAOYSA-N

Table 2: Physical and Chemical Properties

Property	Value	Source
Physical Form	Liquid	
Purity	95%	
Density	1.25 g/cm <sup>3</sup>	[1]
Flash Point	64.9 °C	[1]
Storage Temperature	Refrigerator	

Table 3: Safety Information

Category	Information
Signal Word	Warning
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection)

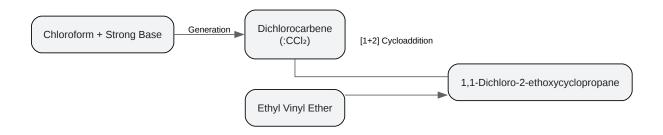


# Synthesis of 1,1-Dichloro-2-ethoxycyclopropane

The synthesis of **1,1-dichloro-2-ethoxycyclopropane** is achieved through the addition of dichlorocarbene to ethyl vinyl ether. Dichlorocarbene is a reactive intermediate that can be generated in situ from chloroform and a strong base.

## **Synthetic Pathway**

The logical workflow for the synthesis is outlined below.



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Caption: Synthetic workflow for **1,1-Dichloro-2-ethoxycyclopropane**.

# **Experimental Protocol**

The following is a detailed experimental protocol for the synthesis of **1,1-dichloro-2-ethoxycyclopropane**.

#### Materials:

- Ethyl vinyl ether
- Chloroform (CHCl₃)
- Potassium tert-butoxide (t-BuOK)
- Anhydrous diethyl ether
- Argon or Nitrogen gas supply

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- Standard glassware for inert atmosphere reactions (Schlenk line, etc.)
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

#### Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a condenser connected to an inert gas (argon or nitrogen) line is charged with a solution of ethyl vinyl ether in anhydrous diethyl ether.
- Reagent Preparation: A solution of potassium tert-butoxide in anhydrous diethyl ether is prepared in a separate dry flask under an inert atmosphere. This solution is then transferred to the dropping funnel.
- Dichlorocarbene Generation and Reaction: The flask containing the ethyl vinyl ether solution is cooled in an ice bath. The solution of potassium tert-butoxide is added dropwise to the stirred solution of ethyl vinyl ether and chloroform over a period of 1-2 hours, maintaining the temperature below 10 °C. The reaction mixture is then allowed to warm to room temperature and stirred overnight.
- Workup: The reaction mixture is quenched by the slow addition of water. The organic layer is separated, and the aqueous layer is extracted with diethyl ether (3 x 50 mL). The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- Purification: The solvent is removed under reduced pressure using a rotary evaporator. The
  crude product is then purified by fractional distillation under reduced pressure to yield 1,1dichloro-2-ethoxycyclopropane as a colorless liquid.

Note: Due to the hazardous nature of the reagents and intermediates, this synthesis should be performed by trained personnel in a well-ventilated fume hood.



# **Reactivity and Potential Applications**

Gem-dichlorocyclopropanes are versatile synthetic intermediates. The strained three-membered ring can undergo various ring-opening reactions, and the chlorine atoms can be substituted or eliminated to introduce further functionality. While specific reaction protocols for **1,1-dichloro-2-ethoxycyclopropane** are not readily available in the literature, its reactivity is expected to be analogous to other gem-dichlorocyclopropanes. Potential transformations could include:

- Reduction: Reduction of the chlorine atoms to yield the corresponding ethoxycyclopropane.
- Ring-opening: Under thermal or acidic conditions, the cyclopropane ring can open to form substituted propenes.
- Substitution: Nucleophilic substitution of the chlorine atoms, although this can be challenging
  due to the steric hindrance of the cyclopropane ring.

The presence of both the reactive dichlorocyclopropane moiety and the ether linkage makes this compound a potentially useful building block in the synthesis of novel organic molecules for applications in drug discovery and materials science.

## Conclusion

This technical guide has summarized the key information regarding **1,1-dichloro-2-ethoxycyclopropane**, including its IUPAC name, physicochemical properties, and a detailed experimental protocol for its synthesis. While the reactivity of this specific compound is not extensively documented, its structural features suggest its potential as a valuable intermediate in organic synthesis. Further research into the reactions and applications of **1,1-dichloro-2-ethoxycyclopropane** is warranted to fully explore its synthetic utility.

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### References





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